

Proper Disposal of N-(Diphenylmethylene)glycine tert-butyl ester: A Comprehensive Guide

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Compound of Interest

Compound Name: *N-(Diphenylmethylene)glycine tert-butyl ester*

Cat. No.: B015293

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed operational and disposal procedures for **N-(Diphenylmethylene)glycine tert-butyl ester**, ensuring the safety of laboratory personnel and compliance with environmental regulations. While this compound is generally not classified as hazardous, adherence to proper chemical handling and disposal protocols is essential for maintaining a safe laboratory environment.

I. Essential Safety and Handling Information

N-(Diphenylmethylene)glycine tert-butyl ester is a white to almost white crystalline powder. Although it is not classified as a hazardous substance under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200) or Regulation (EC) No 1272/2008, standard laboratory safety precautions should always be observed.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile gloves).
- Body Protection: A standard laboratory coat is recommended.

Handling:

- Avoid generating dust. Handle in a well-ventilated area, preferably in a fume hood.
- Wash hands thoroughly after handling.
- Avoid contact with skin, eyes, and clothing.

II. Quantitative Data Summary

The following table summarizes key quantitative data for **N-(Diphenylmethylene)glycine tert-butyl ester**.

Property	Value
Molecular Formula	C ₁₉ H ₂₁ NO ₂
Molecular Weight	295.38 g/mol
Melting Point	111 - 115 °C (231.8 - 239 °F) [1]
Appearance	White to almost white powder/crystal
Water Solubility	Insoluble

III. Step-by-Step Disposal Protocol

The disposal of **N-(Diphenylmethylene)glycine tert-butyl ester** should be conducted in accordance with local, state, and federal regulations. The following is a general procedural guide.

Step 1: Waste Collection and Segregation

- **Solid Waste:** Collect unreacted **N-(Diphenylmethylene)glycine tert-butyl ester** and any grossly contaminated disposable materials (e.g., weighing paper, gloves, paper towels) in a designated, clearly labeled, and sealable container for non-hazardous chemical waste. Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

- **Solutions:** If the compound is in a solvent, the disposal method will be dictated by the hazards of the solvent. Collect in a designated, labeled container for hazardous waste, ensuring compatibility of the solvent with the container material.
- **Empty Containers:** Original containers should be emptied as much as possible.

Step 2: Decontamination of Laboratory Equipment

Proper decontamination of laboratory equipment that has come into contact with **N-(Diphenylmethylene)glycine tert-butyl ester** is crucial to prevent cross-contamination.

- **Initial Cleaning:** Scrape off any visible solid residue. This collected residue should be disposed of as solid chemical waste.
- **Solvent Rinse:** Rinse the equipment with a suitable organic solvent in which the compound is soluble (e.g., chloroform, methanol). The rinsate should be collected and disposed of as hazardous chemical waste.
- **Detergent Wash:** Wash the equipment with a laboratory-grade detergent and warm water.
- **Final Rinse:** Rinse thoroughly with deionized water.
- **Drying:** Allow the equipment to air dry completely before storage or reuse.

Step 3: Disposal of Empty Containers

- Once the original container is empty, rinse it three times with a suitable solvent.
- The solvent rinsate must be collected and disposed of as hazardous chemical waste.
- After triple rinsing, deface the label on the container to prevent misidentification.
- The clean, defaced container can typically be disposed of in the regular trash or recycled, depending on institutional policies.

Step 4: Final Disposal

- Store the sealed waste container in a designated waste accumulation area.

- Arrange for pickup and disposal through your institution's licensed professional waste disposal service.
- Never dispose of **N-(Diphenylmethylene)glycine tert-butyl ester** down the drain or in the regular trash.

IV. Spill Management

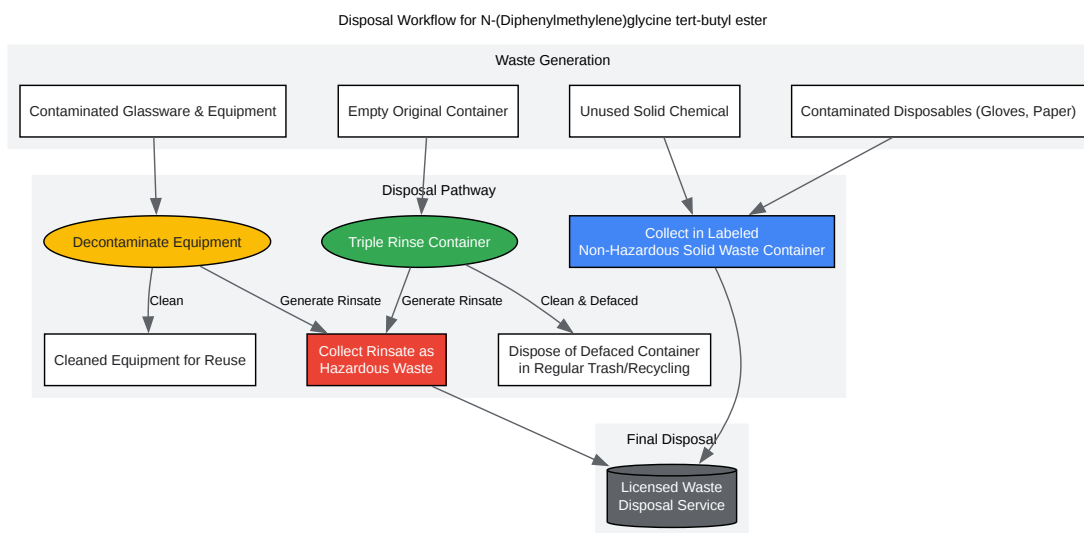
In the event of a small spill:

- Wear appropriate PPE.
- Carefully sweep up the solid material, avoiding dust generation.
- Place the spilled material into a labeled container for chemical waste.
- Clean the spill area with a cloth dampened with a suitable solvent, followed by a detergent and water wash.
- Dispose of all cleanup materials as chemical waste.

For large spills, evacuate the area and contact your institution's EHS department immediately.

V. Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **N-(Diphenylmethylene)glycine tert-butyl ester** and associated materials.



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Caption: Disposal workflow for **N-(Diphenylmethylene)glycine tert-butyl ester**.

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References

- 1. uwlax.edu [uwlax.edu]
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